

Application Notes and Protocols: 3-Isothiocyanato-1-methyl-1H-pyrazole in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-isothiocyanato-1-methyl-1H-pyrazole

Cat. No.: B040448

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Introduction

The pyrazole scaffold is a cornerstone in medicinal chemistry, recognized for its prevalence in a wide array of biologically active compounds.^[1] Its unique structural and electronic properties make it a versatile building block for the design of therapeutic agents targeting a range of diseases, including cancer and inflammatory conditions. The introduction of a reactive isothiocyanate group at the 3-position of the 1-methyl-1H-pyrazole core creates a valuable intermediate, **3-isothiocyanato-1-methyl-1H-pyrazole**, for the synthesis of diverse compound libraries, particularly thiourea derivatives. These derivatives have shown significant potential as kinase inhibitors and anticancer agents.^{[2][3][4]}

This document provides detailed application notes and experimental protocols for the use of **3-isothiocyanato-1-methyl-1H-pyrazole** as a building block in medicinal chemistry. The protocols are based on established synthetic methodologies for analogous compounds, providing a practical guide for researchers.

Chemical Properties

Property	Value
IUPAC Name	3-isothiocyanato-1-methyl-1H-pyrazole
CAS Number	114874-28-1
Molecular Formula	C ₅ H ₅ N ₃ S
Molecular Weight	139.18 g/mol
Appearance	(Predicted) Colorless to pale yellow oil or low-melting solid
Reactivity	The isothiocyanate group is a key functional handle, readily undergoing nucleophilic attack by primary and secondary amines to form stable thiourea derivatives.

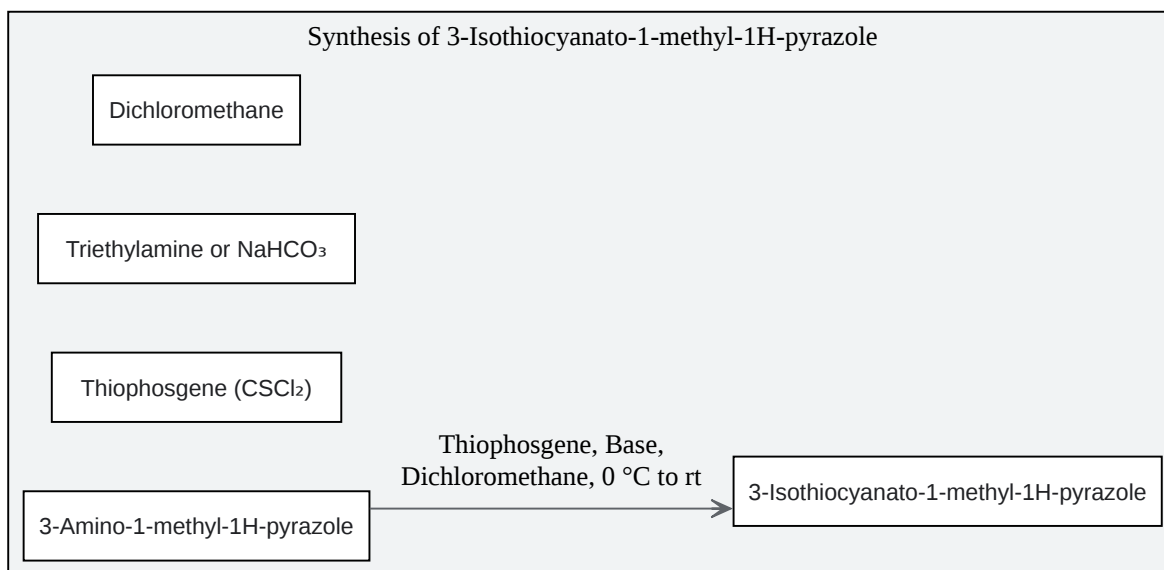
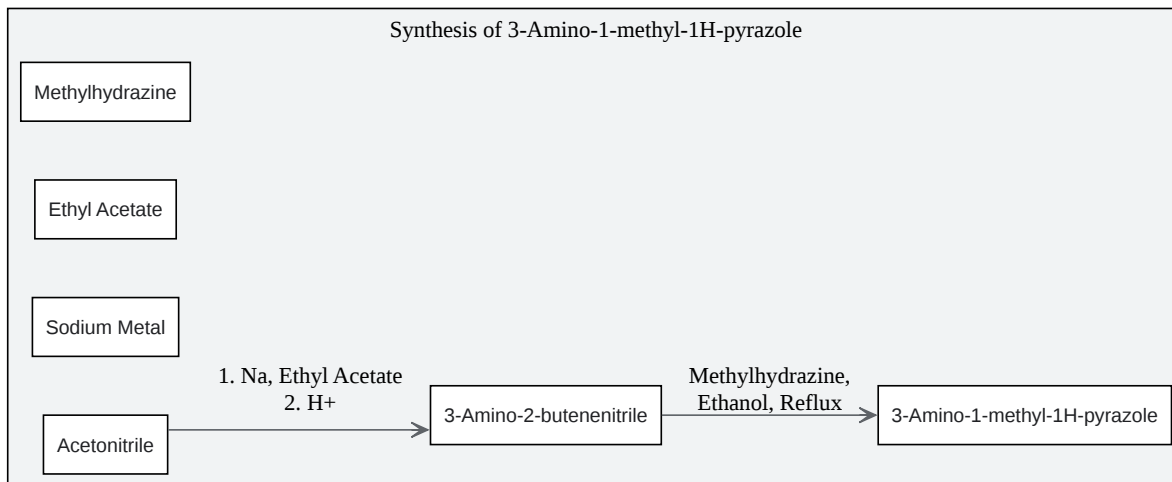
Experimental Protocols

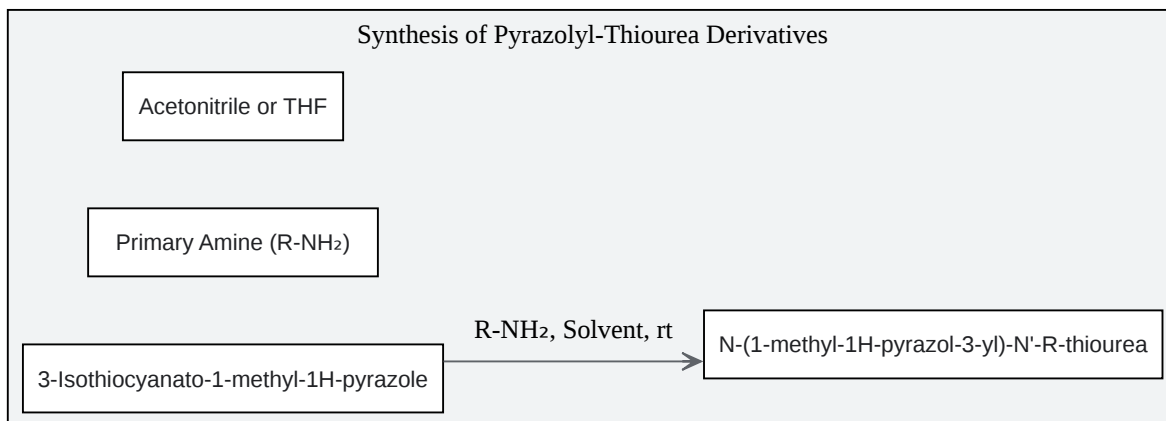
The following protocols are representative methods for the synthesis of the title compound and its subsequent use in generating derivatives.

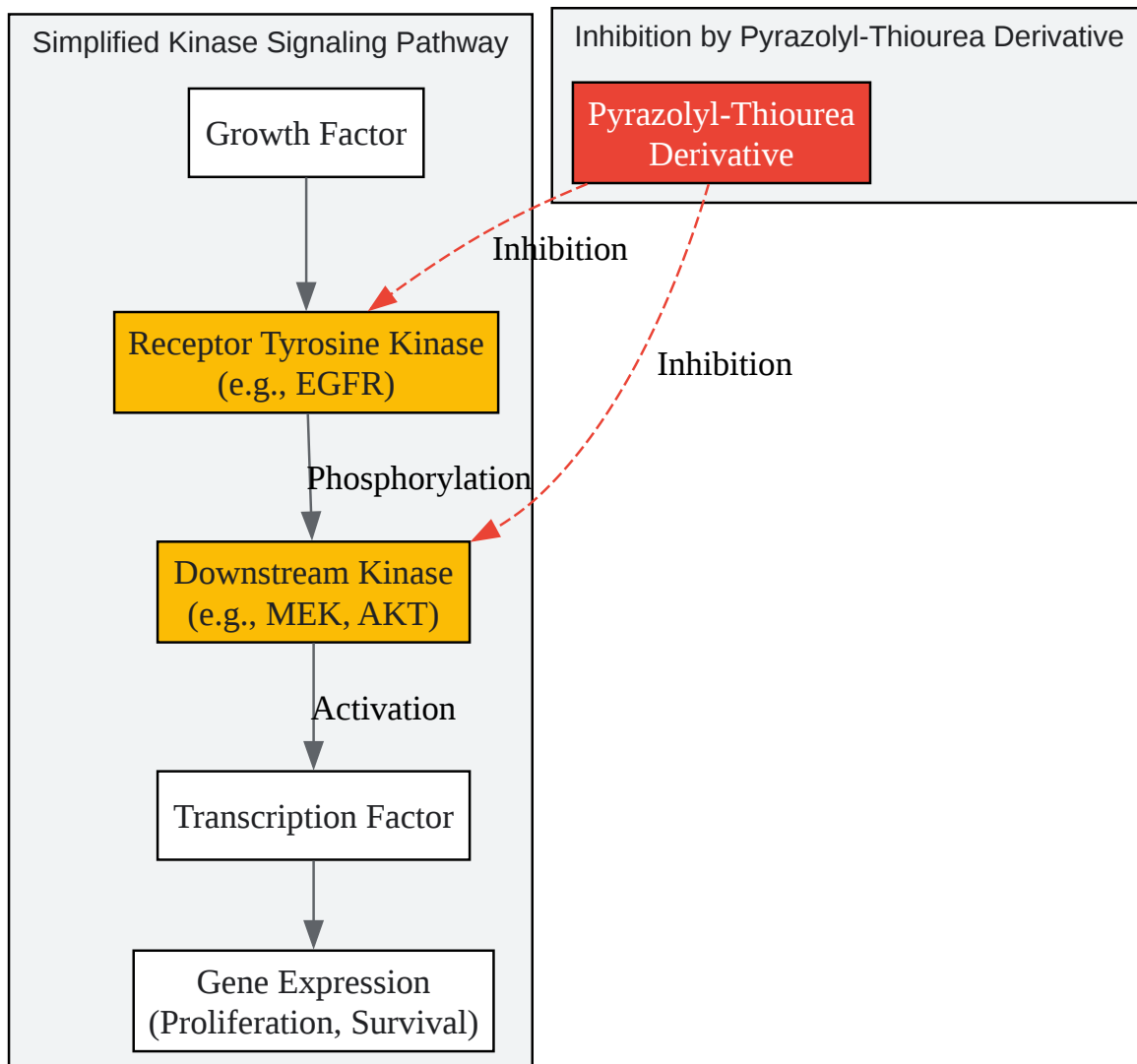
Protocol 1: Synthesis of 3-Amino-1-methyl-1H-pyrazole (Precursor)

The synthesis of the precursor, 3-amino-1-methyl-1H-pyrazole, is a critical first step. The following protocol is adapted from established methods for the synthesis of similar aminopyrazoles.

Reaction Scheme:







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References

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- To cite this document: BenchChem. [Application Notes and Protocols: 3-Isothiocyanato-1-methyl-1H-pyrazole in Medicinal Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040448#3-isothiocyanato-1-methyl-1h-pyrazole-as-a-building-block-in-medicinal-chemistry]

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